

Belladine as a phenethylamine alkaloid

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Compound of Interest

Compound Name: *Belladine*

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An In-depth Technical Guide to **Belladine**: A Phenethylamine Alkaloid Core

For Researchers, Scientists, and Drug Development Professionals

Abstract

Belladine is a phenethylamine alkaloid found in various plant species, most notably within the Amaryllidaceae family. It serves as a crucial biosynthetic precursor to a wide array of over 650 structurally diverse Amaryllidaceae alkaloids, many of which exhibit significant pharmacological properties.[1] Beyond its role as an intermediate, **belladine** itself and its derivatives have demonstrated intrinsic biological activities, including acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE) inhibition.[2][3] This technical guide provides a comprehensive overview of **belladine**, covering its chemical properties, biosynthesis, chemical synthesis, pharmacological profile, and detailed experimental protocols relevant to its study. All quantitative data are summarized for clarity, and key processes are visualized using standardized diagrams to facilitate understanding for research and drug development applications.

Chemical and Physical Properties

Belladine, systematically named N-[(3,4-dimethoxyphenyl)methyl]-2-(4-methoxyphenyl)-N-methylethanamine, is classified as a tertiary amino compound and a phenethylamine alkaloid.[2] Its structure consists of an N-methyl-4-methoxyphenylethylamine core with an N-(3,4-dimethoxybenzyl) substituent.[2] This structure is foundational for the subsequent enzymatic cyclization reactions that form the diverse skeletons of other Amaryllidaceae alkaloids.

Table 1: Chemical and Physical Properties of **Belladine**

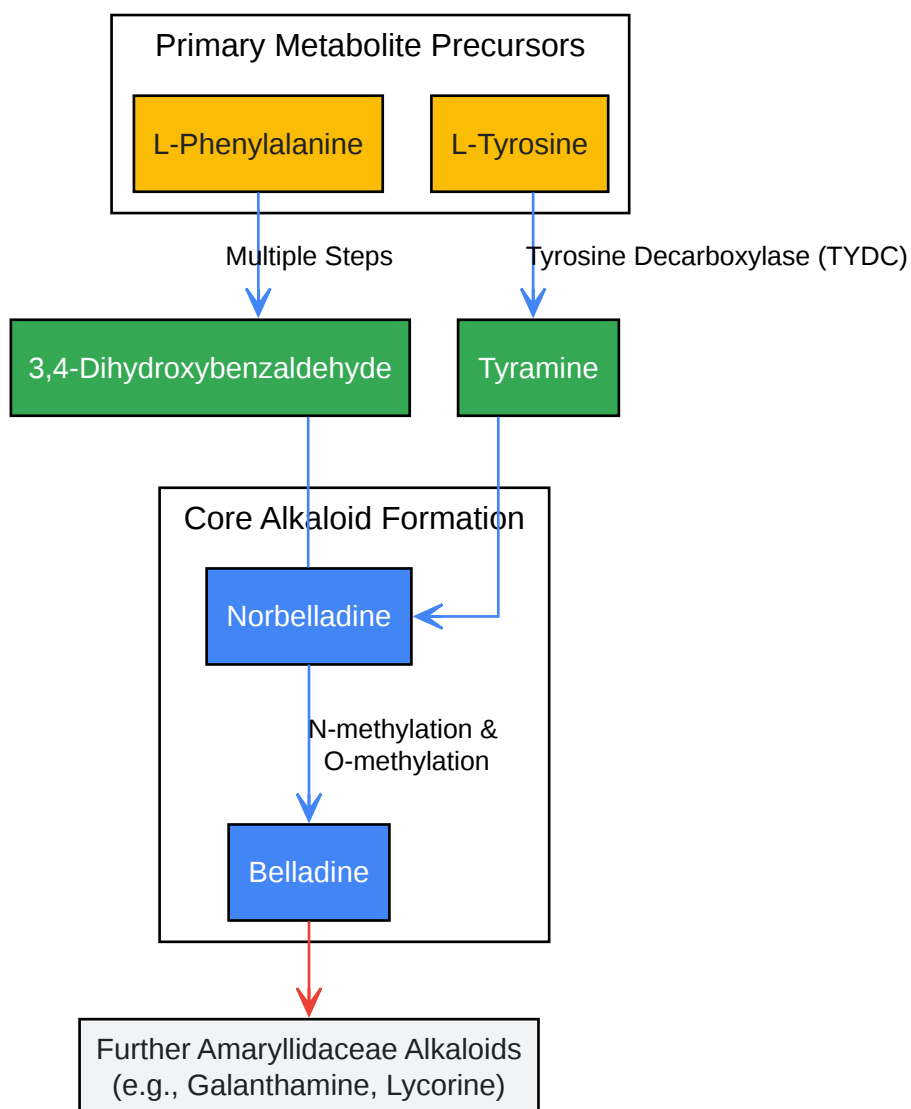
Property	Value	Source
IUPAC Name	N-[(3,4-dimethoxyphenyl)methyl]-2-(4-methoxyphenyl)-N-methylethanamine	PubChem[2]
Molecular Formula	C ₁₉ H ₂₅ NO ₃	PubChem[2]
Molecular Weight	315.4 g/mol	PubChem[2]
CAS Number	501-06-4	PubChem[2]
ChEBI ID	CHEBI:3005	PubChem[2]

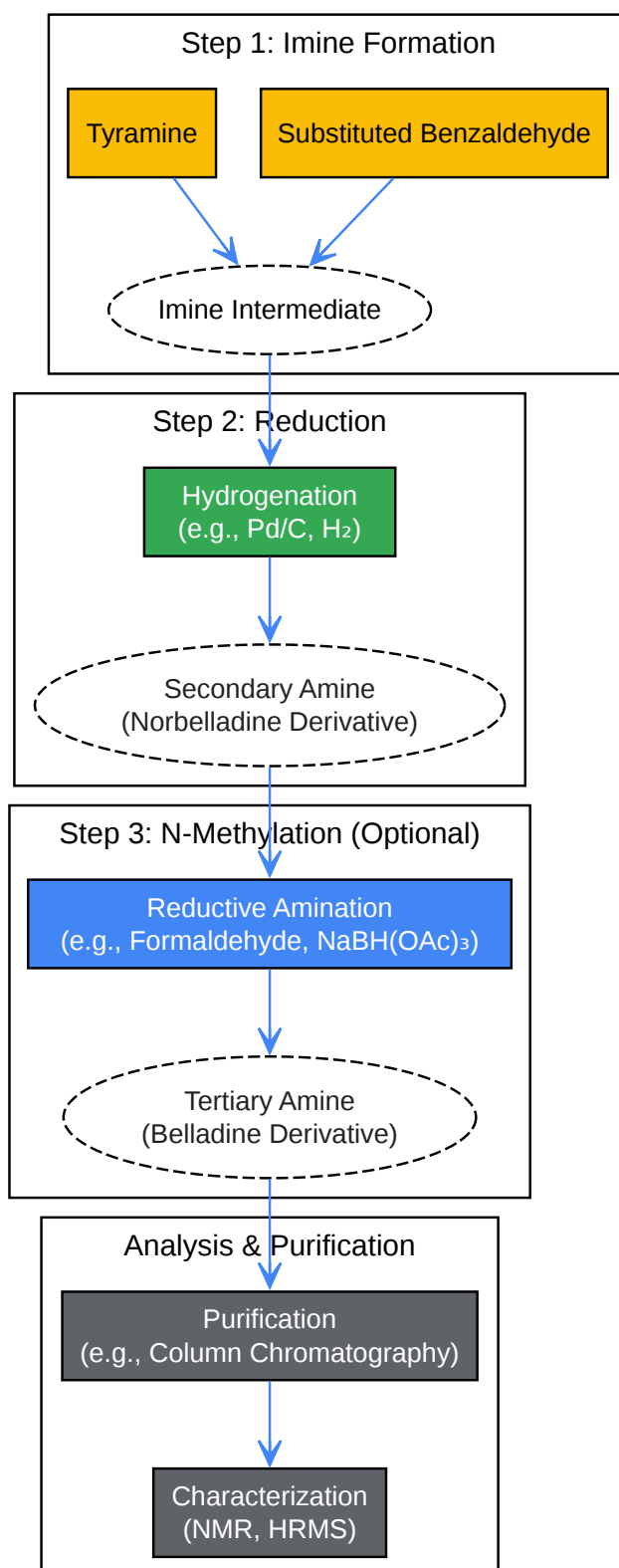
| Canonical SMILES | CN(CCC1=CC=C(C=C1)OC)CC2=CC(=C(C=C2)OC)OC | PubChem[2] |

Biosynthesis of Belladine

The biosynthesis of **belladine** is a key branch point in the formation of all Amaryllidaceae alkaloids. The pathway originates from the aromatic amino acids L-phenylalanine and L-tyrosine. L-phenylalanine is converted to 3,4-dihydroxybenzaldehyde (3,4-DHBA), while L-tyrosine is decarboxylated to form tyramine. The central reaction is the condensation of tyramine and 3,4-DHBA to form the common metabolic intermediate, nor**belladine**.^[3]

Belladine is subsequently formed through methylation steps.





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References

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- 3. mdpi.com [mdpi.com]
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